

Commercial Suppliers of DL-Phenylmercapturic acid-d2: A Technical Guide

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Compound of Interest

Compound Name: *DL-Phenylmercapturic acid-d2*

Cat. No.: *B15557345*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercial suppliers of **DL-Phenylmercapturic acid-d2**, a critical internal standard for various research and drug development applications. This document outlines key supplier information, detailed experimental protocols for its use, and logical workflows for procurement and application.

Introduction to DL-Phenylmercapturic acid-d2

DL-Phenylmercapturic acid (PMA) is a metabolite of benzene and a biomarker for benzene exposure. Its deuterated analog, **DL-Phenylmercapturic acid-d2**, is widely used as an internal standard in analytical chemistry, particularly in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods. The use of a stable isotope-labeled internal standard like **DL-Phenylmercapturic acid-d2** is crucial for accurate quantification of the non-labeled analyte in complex biological matrices such as urine, as it compensates for variations in sample preparation and instrument response.

Commercial Supplier Data

The following table summarizes the currently identified commercial suppliers for **DL-Phenylmercapturic acid-d2** and related deuterated analogs. Researchers are advised to visit the supplier websites for the most up-to-date information and to request quotes for specific quantities.

Supplier	Product Name	Catalog Number	Purity/Isotopic Enrichment	Available Quantities
ChemicalBook	DL-S-PHENYLMERCAPTURIC-3,3-D2 ACID	Not specified	Not specified	Inquire with suppliers listed on the platform
MedChemExpress	DL-Phenylmercapturic acid-d2	Not specified	Not specified	Available for quotation[1]
MedChemExpress	DL-Phenylmercapturic acid-d5	HY-143368-S-d5	Not specified	Available for quotation

Note: Toronto Research Chemicals (now part of LGC) is a known supplier of a wide range of deuterated compounds and may be a valuable resource for custom synthesis or unlisted products. Direct inquiry is recommended.

Experimental Protocols

The following protocols are derived from scientific literature and provide detailed methodologies for the use of **DL-Phenylmercapturic acid-d2** as an internal standard for the quantification of S-Phenylmercapturic acid (S-PMA) in human urine by LC-MS/MS.

Protocol 1: Liquid-Liquid Extraction (LLE) based LC-MS/MS Method[2]

This protocol is adapted from a rapid and sensitive method for the quantification of S-PMA in human urine.

3.1.1. Materials and Reagents

- **DL-Phenylmercapturic acid-d2** (Internal Standard, I.S.)
- S-Phenylmercapturic acid (S-PMA) analytical standard

- Ethyl acetate
- Formic acid
- Methanol
- Acetonitrile
- Deionized water
- Human urine samples

3.1.2. Preparation of Standard and Internal Standard Solutions

- Prepare a stock solution of S-PMA in methanol.
- Prepare a stock solution of **DL-Phenylmercapturic acid-d2** in methanol.
- Prepare working solutions of S-PMA and the internal standard by diluting the stock solutions with a suitable solvent (e.g., methanol or water).

3.1.3. Sample Preparation

- Thaw frozen urine samples at room temperature.
- To a 500 μ L aliquot of urine, add a known amount of the **DL-Phenylmercapturic acid-d2** internal standard solution.
- Acidify the sample by adding formic acid.
- Perform liquid-liquid extraction by adding ethyl acetate and vortexing.
- Centrifuge the sample to separate the organic and aqueous layers.
- Transfer the upper organic layer (ethyl acetate) to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

3.1.4. LC-MS/MS Analysis

- LC Column: C18 column
- Mobile Phase: A gradient of acetonitrile and water with 0.2% formic acid.[\[2\]](#)
- Flow Rate: 350 μ L/min[\[2\]](#)
- Injection Volume: 10 μ L
- MS Detection: Negative ion electrospray ionization (ESI-) with multiple reaction monitoring (MRM).
- MRM Transitions:
 - S-PMA: m/z 238 \rightarrow 109[\[3\]](#)[\[4\]](#)
 - S-PMA-d5 (as an example for a deuterated standard): m/z 243 \rightarrow 114[\[3\]](#)[\[4\]](#)

Protocol 2: On-line Enrichment LC-MS/MS Method[\[3\]](#)

This method utilizes an on-line enrichment step to clean up and concentrate the sample prior to analytical separation.

3.2.1. Materials and Reagents

- **DL-Phenylmercapturic acid-d2** (Internal Standard)
- S-Phenylmercapturic acid (S-PMA) analytical standard
- Methanol
- Acetonitrile
- Formic acid
- Deionized water
- Human urine samples

3.2.2. Sample Preparation

- Add **DL-Phenylmercapturic acid-d2** internal standard to the urine sample.

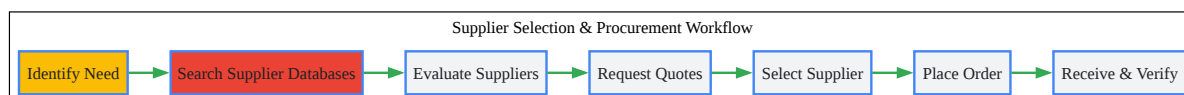
3.2.3. On-line Enrichment and LC-MS/MS Analysis

- Enrichment Column: Hypersil GOLD (20 mm x 2.1 mm, 12.0 μ m)[2]
- Enrichment Mobile Phase: 5:95 (v/v) Methanol: 0.2% Formic acid in water[2]
- Enrichment Flow Rate: 1.50 mL/min[2]
- Analytical Column: Hypersil GOLD (50 mm x 2.1 mm, 3.0 μ m)[2]
- Analytical Mobile Phase: Gradient of acetonitrile and 0.2% formic acid in water.[2]
- Analytical Flow Rate: 350 μ L/min[2]
- MS Detection: Negative ion ESI with MRM.

Visualizations

Workflow for Supplier Selection and Procurement

The following diagram illustrates a logical workflow for selecting and procuring **DL-Phenylmercapturic acid-d2**.

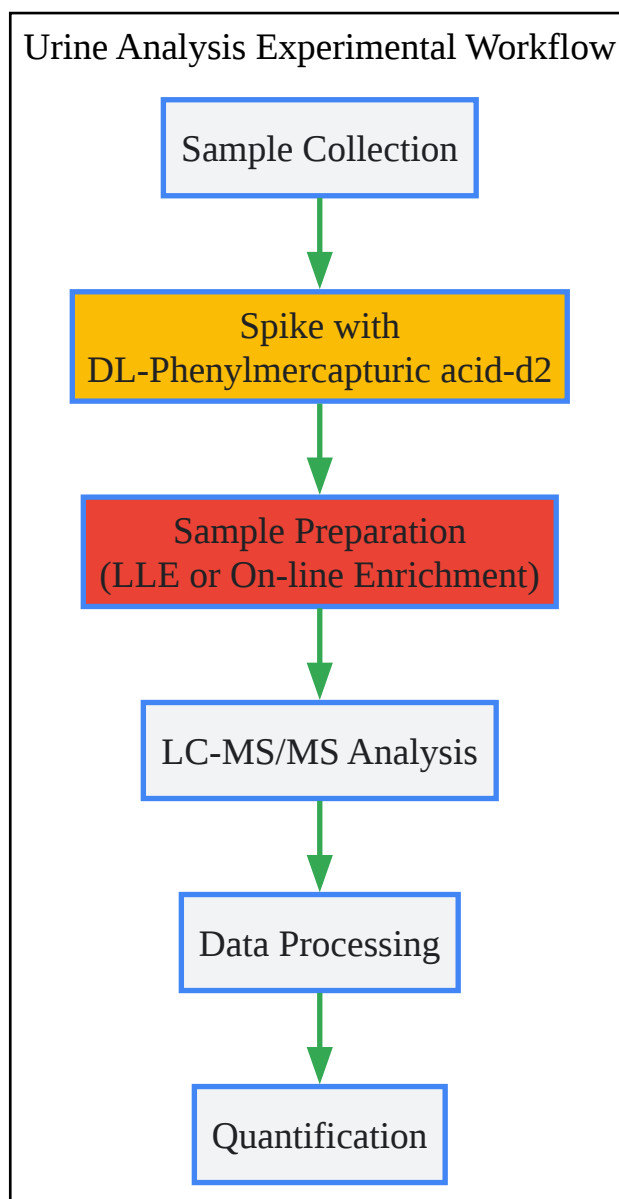


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Caption: A logical workflow for the selection and procurement of **DL-Phenylmercapturic acid-d2**.

Experimental Workflow for Urine Analysis

This diagram outlines the key steps in the experimental protocol for analyzing S-Phenylmercapturic acid in urine using a deuterated internal standard.



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Caption: An experimental workflow for the quantification of S-PMA in urine.

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